

Safety and Handling Information for ML10375

Not Available

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ML10375

Cat. No.: B1677338

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Extensive searches for safety data sheets (SDS), handling procedures, and experimental protocols for a substance designated as "**ML10375**" have not yielded any results corresponding to a chemical compound. The product identifier "**ML10375**" appears to be associated with a commercial plumbing component rather than a substance used in research and development.

One of the search results identified **ML10375** as a "1-1/2" 17GA G/J Sink P-Trap BR/Nut RB", a type of sink drainpipe.^[1] This finding suggests a potential misidentification of the substance in question.

Given that **ML10375** does not appear to be a chemical substance available for laboratory use, the requested information on personal protective equipment (PPE), disposal plans, and experimental protocols is not applicable. Consequently, the creation of data tables and workflow diagrams related to chemical handling is not possible.

For accurate and relevant safety information, it is crucial to verify the correct identifier of the chemical being handled. Researchers, scientists, and drug development professionals are advised to consult the manufacturer or supplier of any substance to obtain the appropriate Safety Data Sheet (SDS) before handling. The SDS provides comprehensive information on physical and chemical properties, health hazards, and necessary safety precautions, including required personal protective equipment.

Should you have a different identifier for the substance of interest, please provide it to receive a detailed safety and handling profile.

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References

- 1. hughesonly.mainlinecollection.com [hughesonly.mainlinecollection.com]
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